

IIIM-290: A Comparative Guide to its Kinase Selectivity Profile

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Compound of Interest

Compound Name: IIIM-290

Cat. No.: B15585933

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Introduction

IIIM-290 is a potent, orally bioavailable cyclin-dependent kinase (CDK) inhibitor that has demonstrated significant promise in preclinical studies as an anti-cancer agent, particularly for pancreatic cancer.^[1] Derived from the natural product rohitukine, **IIIM-290** has been shown to be a strong inhibitor of CDK9, a key regulator of transcription.^[2]^[1] Understanding the selectivity profile of a kinase inhibitor is crucial for predicting its therapeutic efficacy and potential off-target effects. This guide provides a comparative analysis of the selectivity of **IIIM-290** against other kinases, supported by available experimental data.

Selectivity Profile of IIIM-290

IIIM-290 exhibits high potency against CDK9/T1 and also shows inhibitory activity against other members of the CDK family. The following table summarizes the half-maximal inhibitory concentration (IC₅₀) values of **IIIM-290** against a panel of selected kinases.

Kinase	IC50 (nM)
CDK9/T1	1.9
CDK1	4.9
CDK2/A	16
CDK4	22.5
CDK6	45

Data compiled from publicly available research.

Note: The selectivity profile of **IIIM-290** against a comprehensive kinome panel is not yet publicly available. The current data is primarily focused on the CDK family of kinases.

Comparison with Other CDK Inhibitors

To provide context for the selectivity of **IIIM-290**, the table below compares its activity against key CDKs with that of other well-known CDK inhibitors.

Inhibitor	CDK9 IC50 (nM)	CDK2 IC50 (nM)	CDK1 IC50 (nM)	CDK4 IC50 (nM)
IIIM-290	1.9	16	4.9	22.5
Flavopiridol	3	170	300	>1000
Dinaciclib	1	1	1	4
Roscovitrine	20	7	7	>1000

IC50 values for competitor compounds are approximate and collated from various sources for comparative purposes.

This comparison highlights **IIIM-290**'s potent and relatively selective inhibition of CDK9, with significant activity also observed against CDK1 and CDK2.

Experimental Protocols

The determination of the kinase inhibitory activity of **IIIM-290** is typically performed using in vitro biochemical assays. The following is a generalized protocol representative of the methodologies used to obtain the IC₅₀ values presented.

Biochemical Kinase Inhibition Assay (Example Protocol)

This protocol outlines the steps for determining the IC₅₀ value of a test compound like **IIIM-290** against a specific kinase.

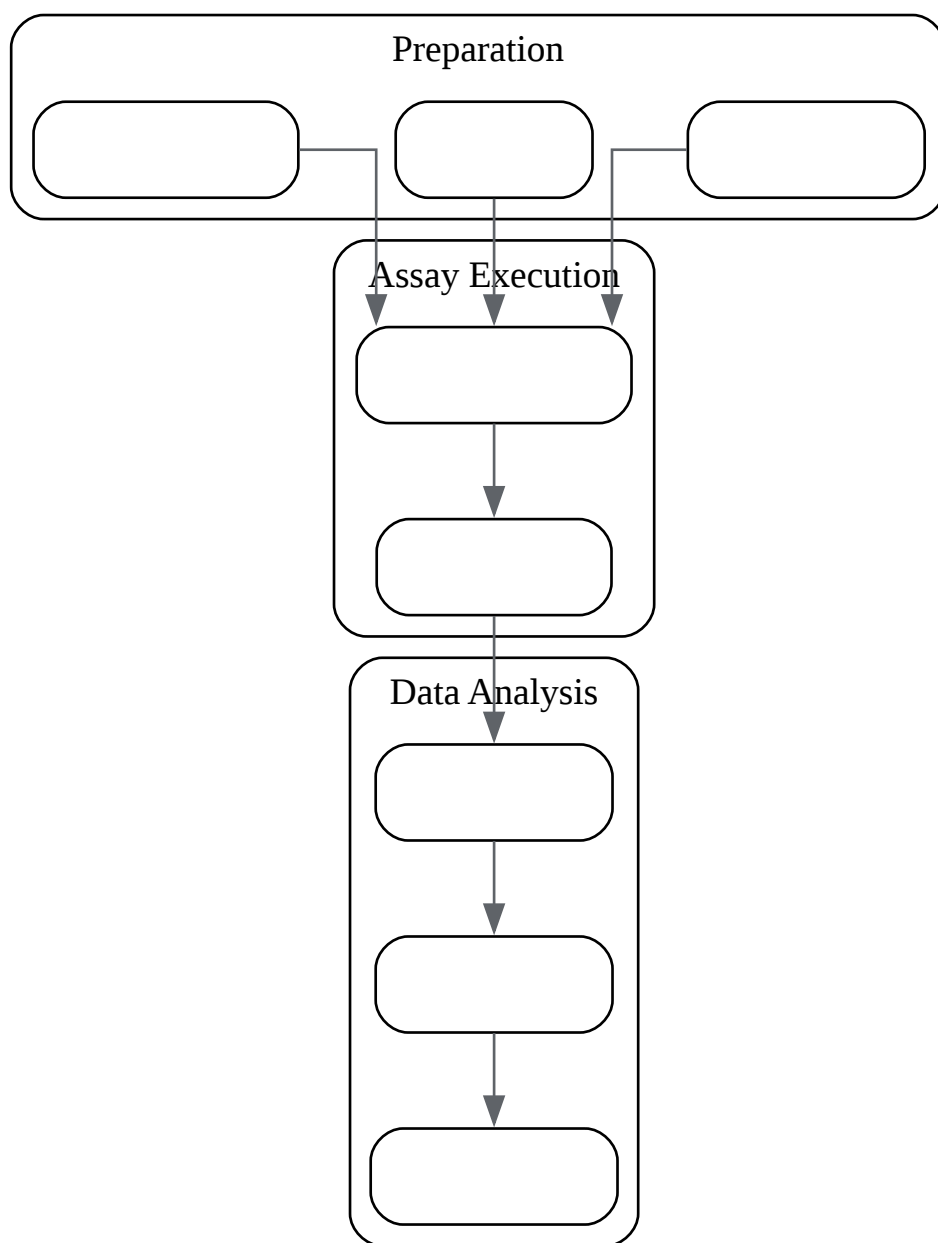
- Reagents and Materials:
 - Recombinant human kinase (e.g., CDK9/T1)
 - Kinase buffer (e.g., Tris-HCl, MgCl₂, DTT)
 - ATP (Adenosine triphosphate)
 - Substrate (a peptide or protein that is a known substrate of the kinase)
 - Test compound (**IIIM-290**) dissolved in DMSO
 - Detection reagent (e.g., ADP-Glo™ Kinase Assay kit)
 - 384-well plates
 - Plate reader (luminometer)
- Assay Procedure:
 - A serial dilution of **IIIM-290** is prepared in DMSO and then diluted in kinase buffer.
 - The kinase enzyme and the specific substrate are mixed in the kinase buffer.
 - The diluted **IIIM-290** solutions (or DMSO as a vehicle control) are added to the wells of the 384-well plate.
 - The kinase/substrate mixture is added to the wells to initiate the reaction.
 - The reaction is initiated by the addition of ATP.

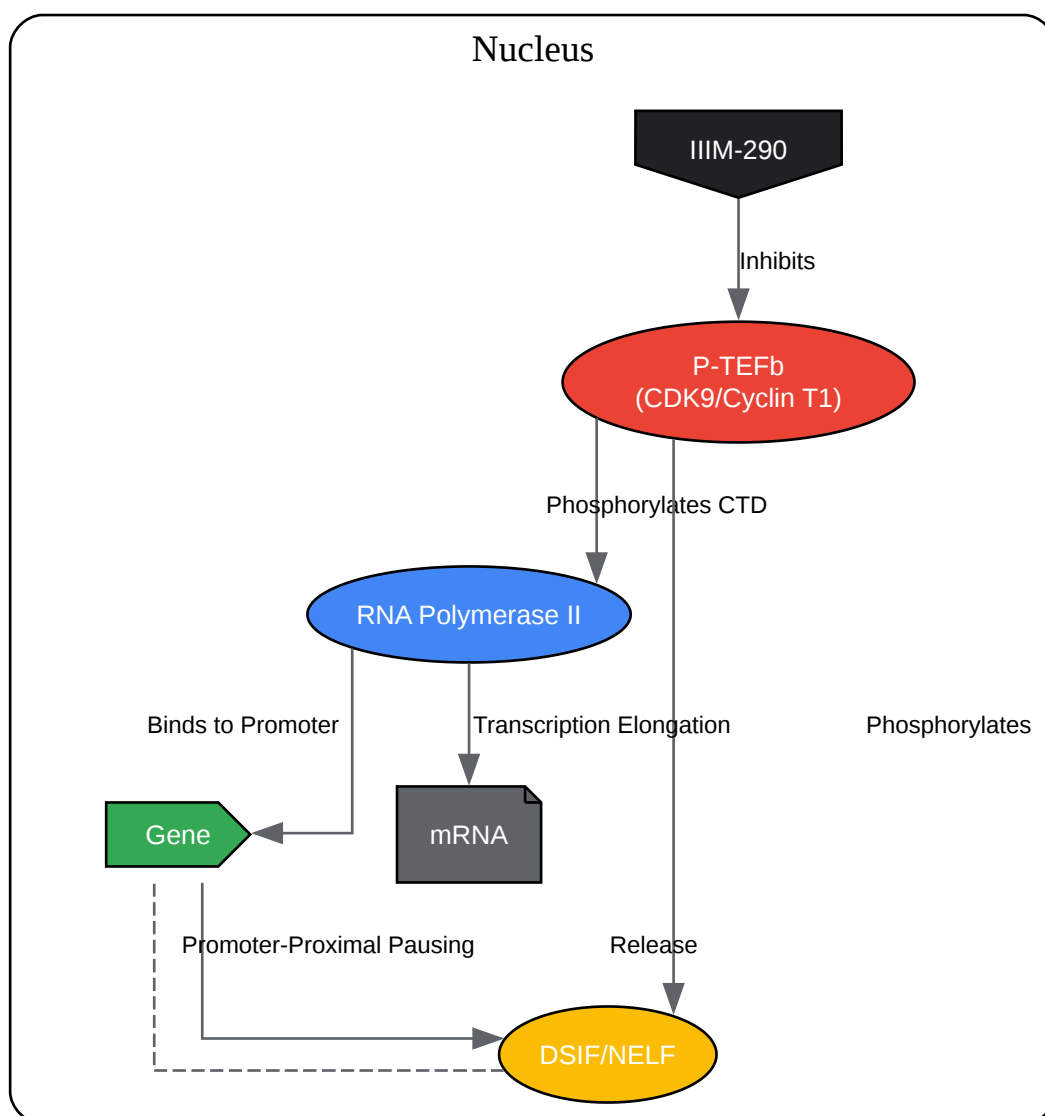
- The plate is incubated at a controlled temperature (e.g., 30°C) for a specific period (e.g., 60 minutes).
- After incubation, the kinase reaction is stopped, and the amount of ADP produced is measured using a detection reagent. The luminescent signal is proportional to the amount of ADP generated and thus reflects the kinase activity.
- Data Analysis:
 - The luminescence readings are recorded using a plate reader.
 - The percentage of kinase inhibition for each concentration of **IIIM-290** is calculated relative to the vehicle control.
 - The IC₅₀ value, the concentration of the inhibitor required to reduce the kinase activity by 50%, is determined by plotting the percentage of inhibition against the logarithm of the inhibitor concentration and fitting the data to a sigmoidal dose-response curve.

Visualizing the Experimental Workflow and Signaling Pathway

Experimental Workflow for Kinase Selectivity Profiling

The following diagram illustrates a typical workflow for determining the selectivity profile of a kinase inhibitor.





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